

Application Notes and Protocols for Solubilizing Membrane Proteins with Octyl β -D-galactofuranoside

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Octyl galactofuranoside

Cat. No.: B15203240

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the solubilization of membrane proteins using the non-ionic detergent, Octyl β -D-galactofuranoside. This document outlines the detergent's properties, a step-by-step experimental procedure, and key considerations for optimizing protein extraction and stability.

Introduction

Octyl β -D-galactofuranoside is a non-ionic detergent used in the extraction and purification of membrane proteins. Its amphipathic nature, with a hydrophilic galactofuranoside headgroup and a hydrophobic octyl tail, allows it to disrupt the lipid bilayer and form micelles around integral membrane proteins, thereby solubilizing them in an aqueous environment. The choice of detergent is critical for maintaining the structural integrity and functional activity of the target protein. Octyl β -D-galactofuranoside offers an alternative to more commonly used detergents and may provide advantages for specific protein targets.

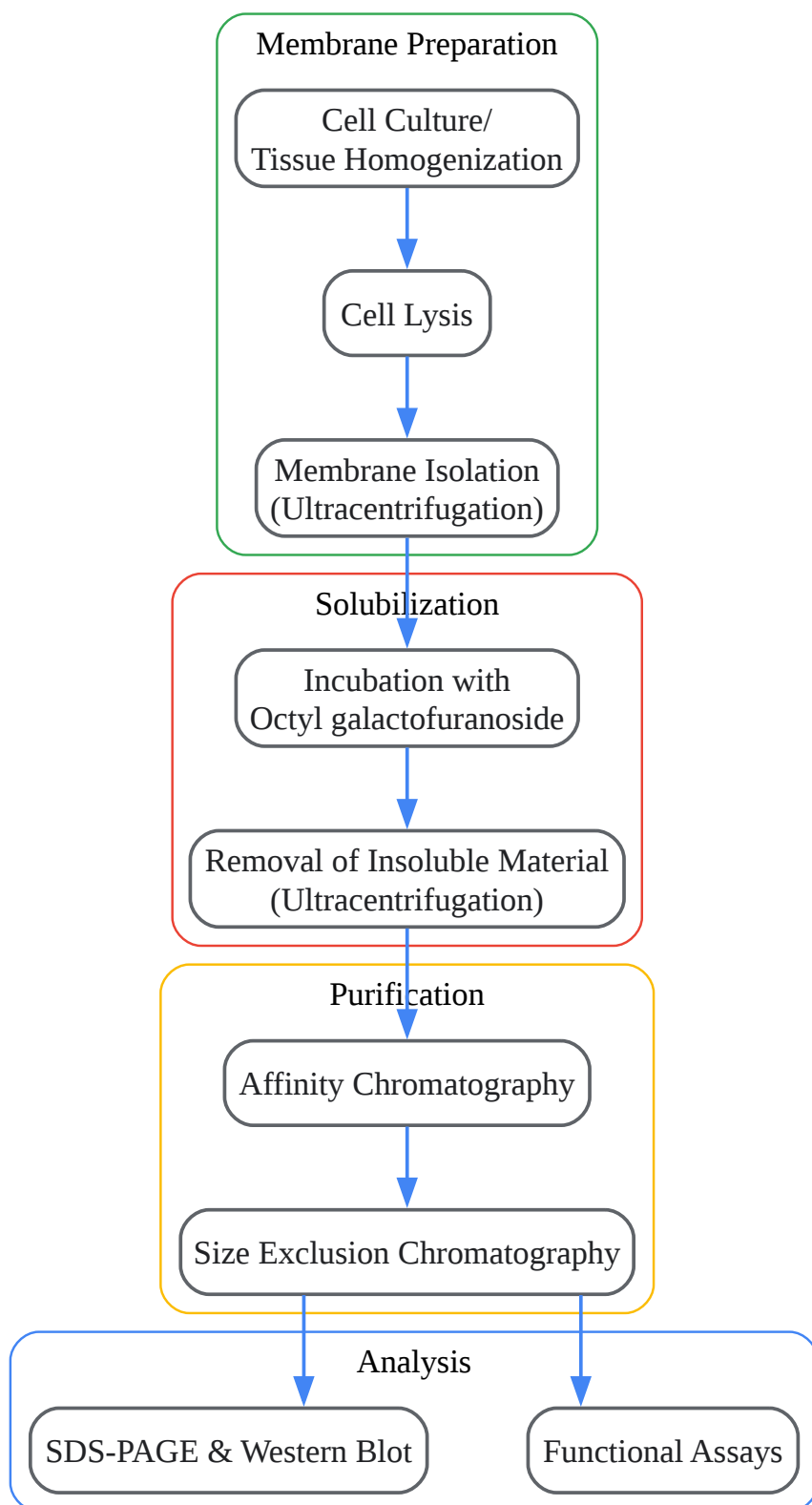
Physicochemical Properties

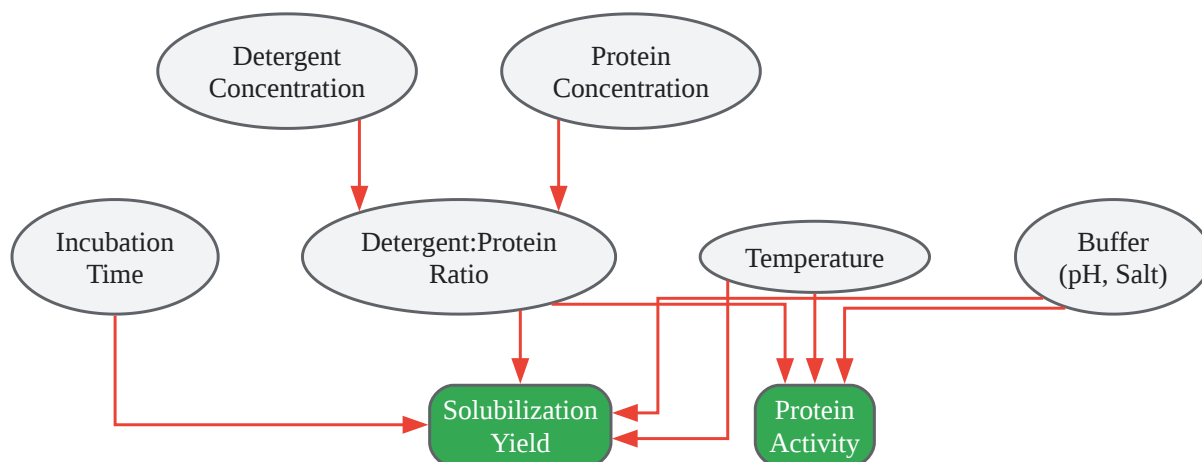
Understanding the physicochemical properties of Octyl β -D-galactofuranoside is essential for designing effective solubilization protocols. A comparison with the closely related and widely used detergent, n-Octyl- β -D-glucopyranoside, is provided below.

Property	Octyl β -D-galactofuranoside	n-Octyl- β -D-glucopyranoside
Molecular Weight	292.37 g/mol [1]	292.38 g/mol [2]
Critical Micelle Concentration (CMC)	~18-25 mM	20 - 25 mM[2]
Aggregation Number	Not widely reported	84[2]
Appearance	White solid[3]	White solid[2]

Experimental Workflow for Membrane Protein Solubilization

The following diagram illustrates the general workflow for the solubilization of membrane proteins using Octyl β -D-galactofuranoside.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Octyl Beta-D-Galactopyranoside | C₁₄H₂₈O₆ | CID 9549264 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. n -Octyl-β-D-glucopyranoside [sigmaaldrich.com]
- 3. Octyl beta-D-galactopyranoside | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Solubilizing Membrane Proteins with Octyl β-D-galactofuranoside]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15203240#protocol-for-solubilizing-membrane-proteins-with-octyl-galactofuranoside]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com